

# Proper Disposal of BMS-707035: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BMS-707035

Cat. No.: B606244

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Essential guidelines for the safe handling and disposal of the investigational HIV-1 integrase inhibitor, **BMS-707035**, to ensure laboratory safety and environmental compliance.

For researchers, scientists, and drug development professionals, the proper management of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide to the safe disposal of **BMS-707035**, a potent, specific, and reversible HIV-1 integrase inhibitor. In the absence of a specific Safety Data Sheet (SDS) with detailed disposal instructions, a conservative approach is warranted, treating **BMS-707035** as a potentially hazardous chemical waste due to its biological activity.

## Key Chemical Properties and Hazard Assessment

A summary of the relevant chemical and physical properties of **BMS-707035** is provided below. While not classified as overtly cytotoxic in some studies, its potent enzymatic inhibition necessitates handling as a hazardous substance.<sup>[1]</sup>

| Property              | Value   |
|-----------------------|---|
| Chemical Name         | N-[(4-fluorophenyl)methyl]-1,6-dihydro-5-hydroxy-1-methyl-6-oxo-2-(tetrahydro-1,1-dioxido-2H-1,2-thiazin-2-yl)-4-pyrimidinecarboxamide[2] |
| Molecular Formula     | C17H19FN4O5S[3][4]  |
| Molecular Weight      | 410.4 g/mol [3]   |
| Appearance            | Solid powder[2]   |
| Solubility            | Slightly soluble in DMSO[2]   |
| Hazard Classification | Potentially Hazardous Chemical Waste (due to biological activity)   |

## Step-by-Step Disposal Procedures

The following procedures are recommended for the disposal of solid **BMS-707035** and solutions of **BMS-707035** in dimethyl sulfoxide (DMSO).

## Personal Protective Equipment (PPE)

Before handling **BMS-707035** in any form, ensure the following PPE is worn:

- Safety goggles
- Lab coat
- Chemical-resistant gloves (nitrile or neoprene)

## Disposal of Solid BMS-707035

- Waste Collection:
  - Place all solid waste contaminated with **BMS-707035**, including unused compound, contaminated personal protective equipment (gloves, etc.), and weighing papers, into a dedicated, clearly labeled hazardous waste container.

- The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure, leak-proof lid.
- Labeling:
  - Label the waste container with "Hazardous Waste," the full chemical name "**BMS-707035**," and the approximate quantity.
  - Include the date of waste generation.
- Storage:
  - Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal:
  - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

## Disposal of **BMS-707035** in DMSO Solutions

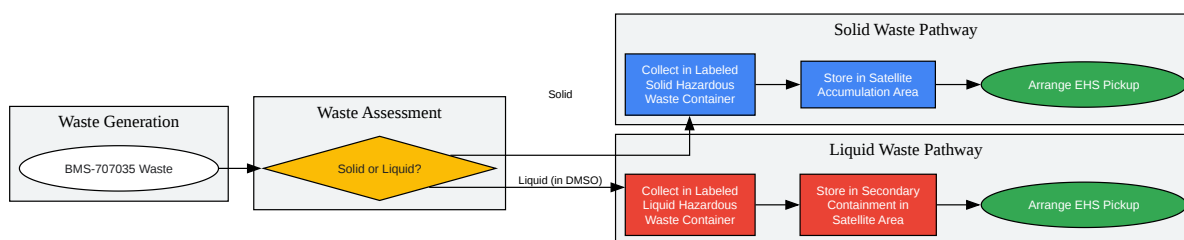
Solutions of **BMS-707035** in DMSO require careful handling due to the properties of the solvent.

- Waste Segregation:
  - Collect all liquid waste containing **BMS-707035** and DMSO in a dedicated, leak-proof, and chemically compatible container. Do not mix with other solvent waste streams unless approved by your institution's EHS department.
- Labeling:
  - Clearly label the container with "Hazardous Waste," the names of all constituents ("**BMS-707035**" and "Dimethyl Sulfoxide"), and their approximate concentrations.
  - Include the date of waste generation.

- Storage:
  - Store the sealed liquid waste container in a designated satellite accumulation area, within secondary containment (e.g., a chemical-resistant tray) to prevent spills.
- Disposal:
  - Contact your institution's EHS department for collection and disposal. Do not pour DMSO solutions down the drain.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and handling process for the proper disposal of **BMS-707035** waste.



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### BMS-707035 Disposal Workflow

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **BMS-707035**, fostering a secure research environment. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines.

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